

Application Notes and Protocols for Lanthanum-140 in Wastewater Treatment Process Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanthanum-140*

Cat. No.: *B1220453*

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **Lanthanum-140** (La-140) as a radiotracer in the analysis of wastewater treatment processes. La-140 is a gamma-emitting radionuclide that serves as a valuable tool for tracing the solid phase (sludge) in various stages of wastewater treatment, enabling the assessment of hydraulic performance and process optimization.

Introduction to Lanthanum-140 as a Solid Phase Tracer

In wastewater treatment plants (WWTPs), the efficiency of processes such as sedimentation, sludge digestion, and filtration is critically dependent on the movement and residence time of the solid materials.^[1] Radiotracer studies, particularly using isotopes that adsorb onto solid particles, provide a direct and accurate method for tracking the fate of sludge within a treatment unit.^{[2][3]}

Lanthanum-140 is an ideal candidate for tracing the solid phase in wastewater for several key reasons:

- Strong Adsorption: Lanthanum ions (La^{3+}) exhibit strong adsorption onto the surface of sludge particles, ensuring that the radiotracer faithfully follows the solid phase.

- Gamma Emission: La-140 emits high-energy gamma rays (predominantly at 1596 keV) that can be easily detected externally, allowing for non-invasive, real-time tracking of the tracer's movement through large, opaque vessels.
- Suitable Half-Life: With a half-life of 40.27 hours, La-140 is suitable for experiments lasting several days, which is often necessary to cover the long residence times of sludge in units like anaerobic digesters.
- Minimal Chemical Interference: Lanthanum is not a common component of wastewater, minimizing the risk of interference from background concentrations.

The primary application of La-140 in this context is the determination of the Residence Time Distribution (RTD) of the solid phase. RTD analysis provides crucial insights into the hydraulic behavior of a reactor, revealing potential issues such as:

- Short-circuiting: Where a portion of the influent bypasses the treatment process and exits prematurely.
- Dead zones: Regions within the reactor where the fluid is stagnant, leading to underutilization of the reactor volume.
- Internal recirculation: Unintended mixing patterns that can affect treatment efficiency.

By understanding the RTD, engineers and scientists can diagnose operational problems, validate design models, and optimize the performance of wastewater treatment units.

Quantitative Data Summary

The following tables summarize typical quantitative data obtained from radiotracer studies using **Lanthanum-140** in various wastewater treatment units. These values are indicative and will vary depending on the specific design and operating conditions of the plant.

Table 1: Typical Experimental Parameters for La-140 Tracer Studies

Parameter	Activated Sludge Tank	Anaerobic Digester	Primary Clarifier	Trickling Filter
Tracer Form	La-140 adsorbed on sludge	La-140 adsorbed on sludge	La-140 adsorbed on sludge	La-140 in aqueous solution
Typical Activity	100 - 500 MBq	200 - 1000 MBq	150 - 600 MBq	50 - 200 MBq
Injection Mode	Pulse injection at inlet	Pulse injection with feed sludge	Pulse injection at inlet	Pulse injection with influent
Detection Method	Nal(Tl) Scintillation Detectors	Nal(Tl) Scintillation Detectors	Nal(Tl) Scintillation Detectors	Nal(Tl) Scintillation Detectors
Sampling Frequency	Every 5-15 minutes	Every 1-4 hours	Every 10-30 minutes	Every 2-10 minutes

Table 2: Representative Residence Time Distribution (RTD) Parameters from La-140 Studies

Parameter	Activated Sludge Tank	Anaerobic Digester	Primary Clarifier	Trickling Filter
Theoretical Mean				
Residence Time (τ)	4 - 8 hours	15 - 30 days	2 - 4 hours	15 - 30 minutes
Experimental				
Mean Residence Time (tm)	3.5 - 7 hours	12 - 25 days	1.8 - 3.5 hours	12 - 25 minutes
Normalized Variance ($\sigma^2\theta$)	0.2 - 0.5	0.3 - 0.7	0.4 - 0.8	0.1 - 0.3
Dead Volume (%)	5 - 20%	10 - 30%	8 - 25%	2 - 10%
Short-circuiting Fraction (%)	< 5%	< 10%	5 - 15%	< 5%

Experimental Protocols

The following are detailed protocols for conducting a radiotracer study using **Lanthanum-140** to analyze the solid phase in an anaerobic digester. The principles can be adapted for other treatment units.

Protocol for La-140 Tracer Preparation (Sludge Labeling)

Objective: To prepare a La-140 radiotracer that is firmly adsorbed onto sewage sludge for accurate tracing of the solid phase.

Materials:

- **Lanthanum-140** as Lanthanum chloride (LaCl_3) solution of known activity.
- Fresh activated sludge (approximately 5-10 liters) collected from the wastewater treatment plant.
- Beaker (10-20 liters).
- Magnetic stirrer and stir bar.
- pH meter and pH adjustment solutions (e.g., NaOH , HCl).
- Personal Protective Equipment (PPE): lab coat, safety glasses, disposable gloves.
- Radiation survey meter.

Procedure:

- **Sludge Collection:** Collect a representative sample of activated sludge from the WWTP.
- **pH Adjustment:** Place the sludge in the beaker and begin gentle stirring. Measure the pH of the sludge. Adjust the pH to a range of 6.5-7.5, which is optimal for the adsorption of lanthanum onto the sludge particles.
- **Tracer Addition:** Under controlled and safe laboratory conditions, carefully add the La-140 chloride solution to the stirring sludge.

- Adsorption Incubation: Allow the mixture to stir continuously for at least 1-2 hours to ensure maximum adsorption of the La-140 onto the sludge particles.
- Verification of Labeling (Optional but Recommended):
 - Take a small subsample of the labeled sludge.
 - Centrifuge the subsample to separate the solid and liquid phases.
 - Measure the radioactivity in both the supernatant (liquid) and the pellet (solid) using a gamma counter.
 - A successful labeling will show that >95% of the radioactivity is in the solid phase.
- Tracer for Injection: The resulting labeled sludge is now ready for injection into the anaerobic digester.

Protocol for Tracer Injection and Detection

Objective: To inject the prepared La-140 tracer into the anaerobic digester and monitor its concentration at the outlet over time.

Materials:

- Prepared La-140 labeled sludge.
- Injection system: A pump and tubing capable of injecting the sludge into the digester's feed line.
- NaI(Tl) scintillation detectors (at least two, one for the inlet and one for the outlet).
- Lead shielding for detectors to reduce background radiation.
- Data acquisition system connected to the detectors.
- Stopwatch or timer.
- PPE and radiation safety equipment.

Procedure:

- Detector Setup and Background Measurement:
 - Mount the scintillation detectors at the inlet and outlet pipes of the anaerobic digester. Ensure good contact with the pipe surface.
 - Use lead shielding to collimate the detectors and minimize background radiation.
 - Record background radiation levels for at least 30 minutes before injection.
- Tracer Injection:
 - Inject the prepared La-140 labeled sludge as a pulse (as quickly as possible) into the feed line of the anaerobic digester.
 - Start the timer at the moment of injection.
 - The inlet detector will record the passage of the tracer, confirming the injection.
- Data Acquisition:
 - The outlet detector will continuously monitor the gamma radiation levels.
 - The data acquisition system should record the counts per unit of time (e.g., counts per minute).
 - Continue data collection for a period of at least three times the theoretical mean residence time of the sludge in the digester to ensure the entire tracer curve is captured.
- Data Correction:
 - Subtract the background radiation from the measured counts.
 - Apply a decay correction to all measurements to account for the radioactive decay of La-140 during the experiment. The corrected count rate $I_c(t)$ at time t is given by: $I_c(t) = I_m(t) * \exp(\lambda t)$, where $I_m(t)$ is the measured count rate, λ is the decay constant of La-140 (0.693 / 40.27 hours), and t is the time elapsed since injection.

Protocol for Gamma Spectrometry of Sludge Samples (for grab sample analysis)

Objective: To determine the concentration of La-140 in discrete sludge samples collected from the outlet of the treatment unit.

Materials:

- Sludge samples collected at the outlet at specified time intervals.
- Sample containers (e.g., Marinelli beakers).
- High-purity germanium (HPGe) detector or a calibrated NaI(Tl) scintillation detector with a multi-channel analyzer.
- Lead shield for the detector.
- Certified La-140 source for energy and efficiency calibration.

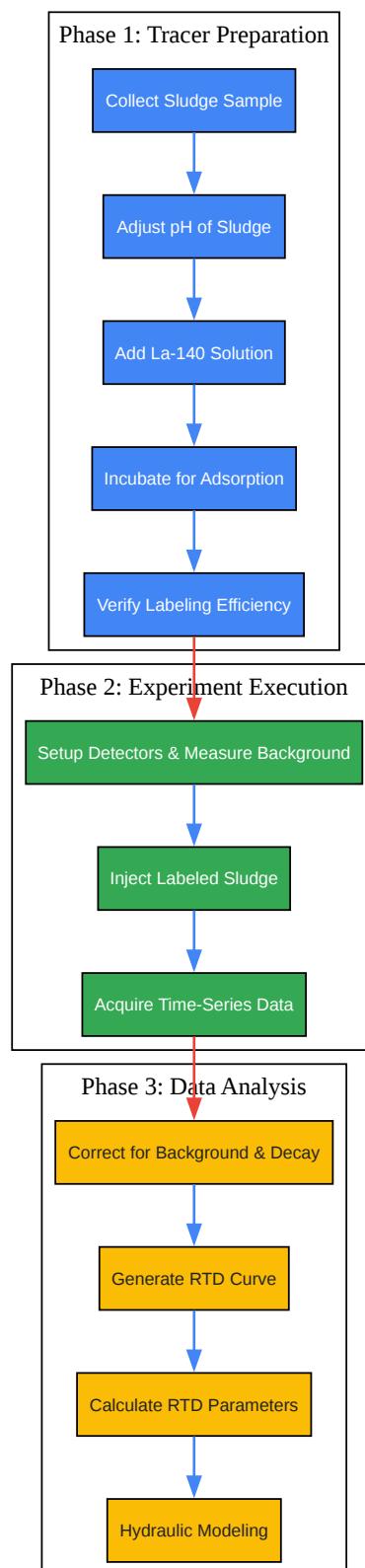
Procedure:

- Sample Preparation:
 - Homogenize each collected sludge sample.
 - Transfer a fixed volume of the sample into a calibrated sample container.
- Detector Calibration:
 - Perform an energy and efficiency calibration of the gamma spectrometry system using the certified La-140 source in the same geometry as the samples.
- Sample Measurement:
 - Place the sample in the detector's lead shield.
 - Acquire a gamma spectrum for a sufficient amount of time to obtain good counting statistics for the 1596 keV peak of La-140.

- Data Analysis:
 - Identify and determine the net peak area of the 1596 keV gamma line of La-140.
 - Calculate the activity concentration of La-140 in the sample using the detector's efficiency calibration.
 - Correct the activity for radioactive decay back to the time of injection.

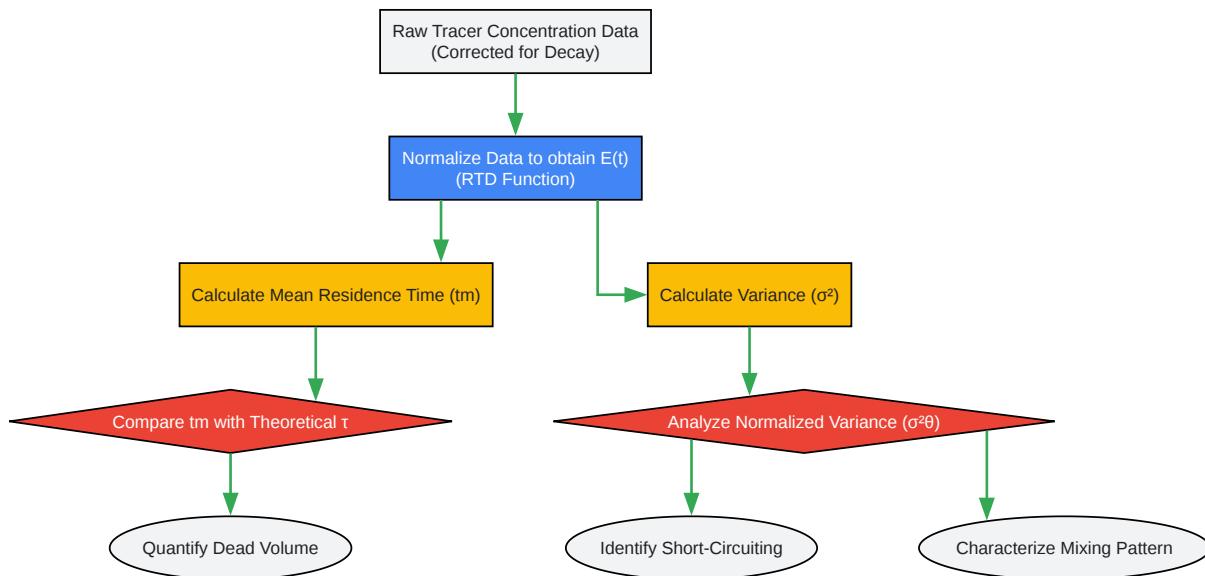
Visualizations

The following diagrams illustrate the key workflows and concepts in a La-140 radiotracer study.



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Caption: Experimental workflow for a La-140 radiotracer study.



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Caption: Logical flow for Residence Time Distribution (RTD) analysis.

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- To cite this document: BenchChem. [Application Notes and Protocols for Lanthanum-140 in Wastewater Treatment Process Analysis]. BenchChem, [2025]. [Online PDF]. Available at:

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